

Application Notes and Protocols for Testing Picroside II Efficacy in Animal Models

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Compound of Interest

Compound Name: *Picroside II*

Cat. No.: *B7765741*

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals to investigate the therapeutic efficacy of **Picroside II** in various preclinical animal models of cerebral ischemia, myocardial ischemia, and liver injury.

Cerebral Ischemia: Middle Cerebral Artery Occlusion (MCAO) Model

Objective: To evaluate the neuroprotective effects of **Picroside II** in a rat model of focal cerebral ischemia.

Animal Model: Male Wistar rats or Sprague-Dawley rats (220-250 g).

Quantitative Data Summary:

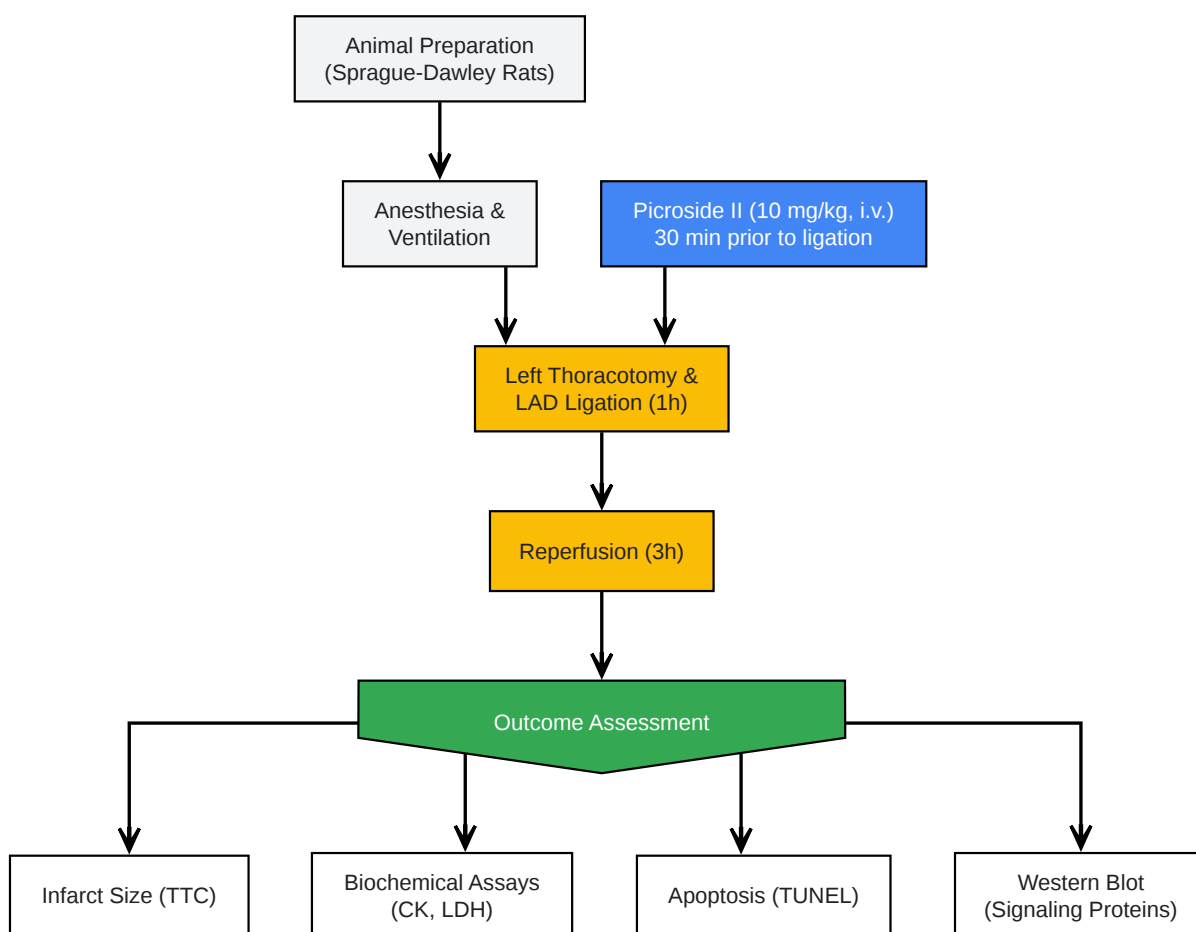
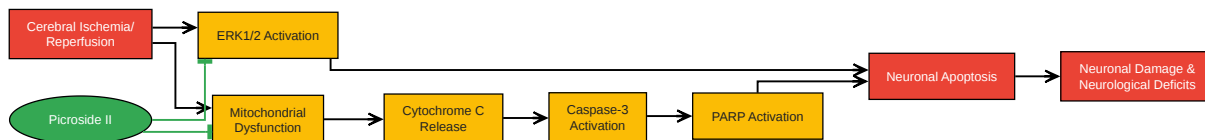
Parameter	Control Group (MCAO)	Picroside II Treatment Group	Reference
Neurological Deficit Score (Bederson's test)	Significant deficit	Significantly improved neurological function	[1][2]
Cerebral Infarct Volume	Large infarct volume	Significantly reduced infarct volume	[2][3][4]
Neuronal Apoptosis (TUNEL assay)	Increased number of apoptotic cells	Significantly decreased number of apoptotic cells	[2][3][4]
Caspase-3 Expression	Upregulated	Downregulated	[1][2][3]
PARP Expression	Upregulated	Downregulated	[1][2]
pERK1/2 Expression	Significantly increased	Significantly decreased	[4]
Reactive Oxygen Species (ROS)	Increased levels	Decreased levels	[3]
Cytochrome C (CytC) Expression	Upregulated	Downregulated	[3]

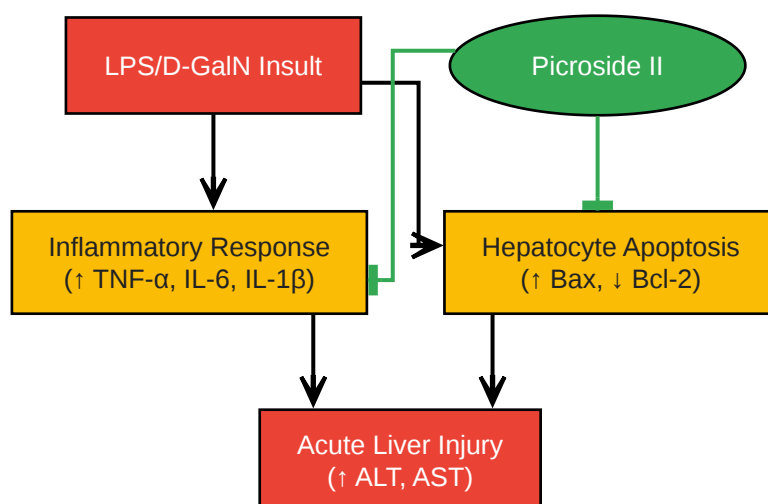
Experimental Protocol:

- Animal Preparation: Acclimatize male Wistar rats for at least 7 days with free access to food and water.[5]
- Anesthesia: Anesthetize the rats with an intraperitoneal injection of chloral hydrate.[5]
- MCAO Surgery:
 - Make a midline cervical incision and expose the common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).
 - Ligate the distal ECA and the proximal CCA.

- Insert a monofilament nylon suture with a rounded tip into the ICA through an incision in the ECA stump.
- Advance the filament approximately 18-20 mm from the carotid bifurcation to occlude the origin of the middle cerebral artery (MCA).
- After 2 hours of occlusion, gently withdraw the filament to allow for reperfusion.[\[1\]](#)[\[2\]](#)
- **Picroside II Administration:**
 - Dissolve **Picroside II** in normal saline.
 - Administer **Picroside II** intravenously via the tail vein at a dose of 10 mg/kg.[\[1\]](#)[\[2\]](#)
Alternatively, an intraperitoneal injection of 20 mg/kg can be used.[\[4\]](#)[\[5\]](#)
 - The optimal therapeutic window for administration is 1.5-2.0 hours after the onset of cerebral ischemia.[\[3\]](#)[\[5\]](#)
- **Outcome Assessment (22-24 hours post-reperfusion):**
 - Neurological Function: Evaluate using the Bederson's test or the modified neurological severity score (mNSS).[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Infarct Volume: Sacrifice the animals, remove the brains, and slice them into coronal sections. Stain the sections with 2,3,5-triphenyltetrazolium chloride (TTC) to visualize the infarct area.[\[2\]](#)[\[4\]](#)
 - Histopathology: Perform hematoxylin and eosin (H&E) staining to observe neuronal morphology.[\[4\]](#)[\[5\]](#)
 - Apoptosis Assays: Use TUNEL staining to detect apoptotic cells in the ischemic penumbra.[\[2\]](#)[\[4\]](#)
 - Immunohistochemistry and Western Blot: Analyze the expression of proteins such as Caspase-3, PARP, pERK1/2, and Cytochrome C in brain tissue homogenates.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Oxidative Stress Markers: Measure ROS levels in brain tissue using ELISA.[\[3\]](#)

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